

Administration of Betazole in Research Animals (Rats and Dogs): Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Betazole*

Cat. No.: *B1666917*

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Introduction

Betazole, also known as ametazole, is a histamine H₂ receptor agonist that has been historically utilized in research settings as a potent stimulant of gastric acid secretion.^[1] Its selectivity for the H₂ receptor made it a preferable alternative to histamine, as it elicits its effects with fewer of the undesirable side effects associated with histamine's action on other receptors. ^[1] This document provides detailed application notes and protocols for the administration of **Betazole** in rats and dogs, common models in preclinical research. The information is intended to guide researchers in designing and executing studies involving the pharmacological assessment of gastric acid secretion.

Data Presentation

Quantitative Data Summary

The following tables summarize key quantitative data for the administration of **Betazole** in rats and dogs based on available literature.

Table 1: **Betazole** Dosage and Administration in Rats

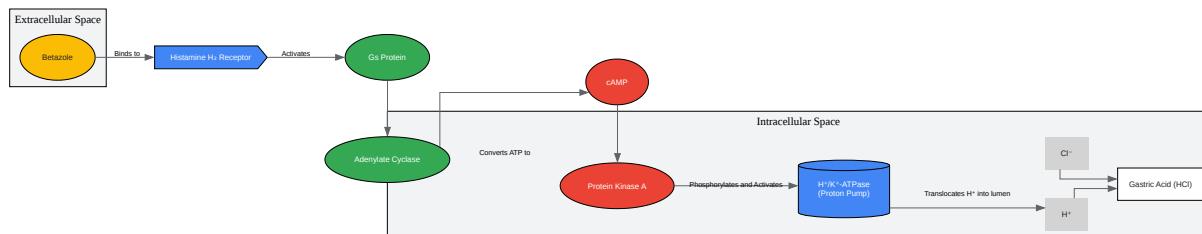
Parameter	Value	Route of Administration	Observed Effect	Reference
Effective Dose	5 mg/kg (initial)	Intravenous (i.v.)	Effective for subsequent maximal acid secretion with a follow-up dose.	[2]
Maximal Secretion Dose	20 mg/kg	Intravenous (i.v.)	Resulted in maximum acid secretion.	[2]
High Dose	30 mg/kg	Intravenous (i.v.)	Showed a smaller acid secretion response in intact rats compared to 20 mg/kg.	[2]
Sustained Effect Dose	50 mg/kg	Subcutaneous (s.c.)	Produced a significant acid response for at least 7 hours.	[2]

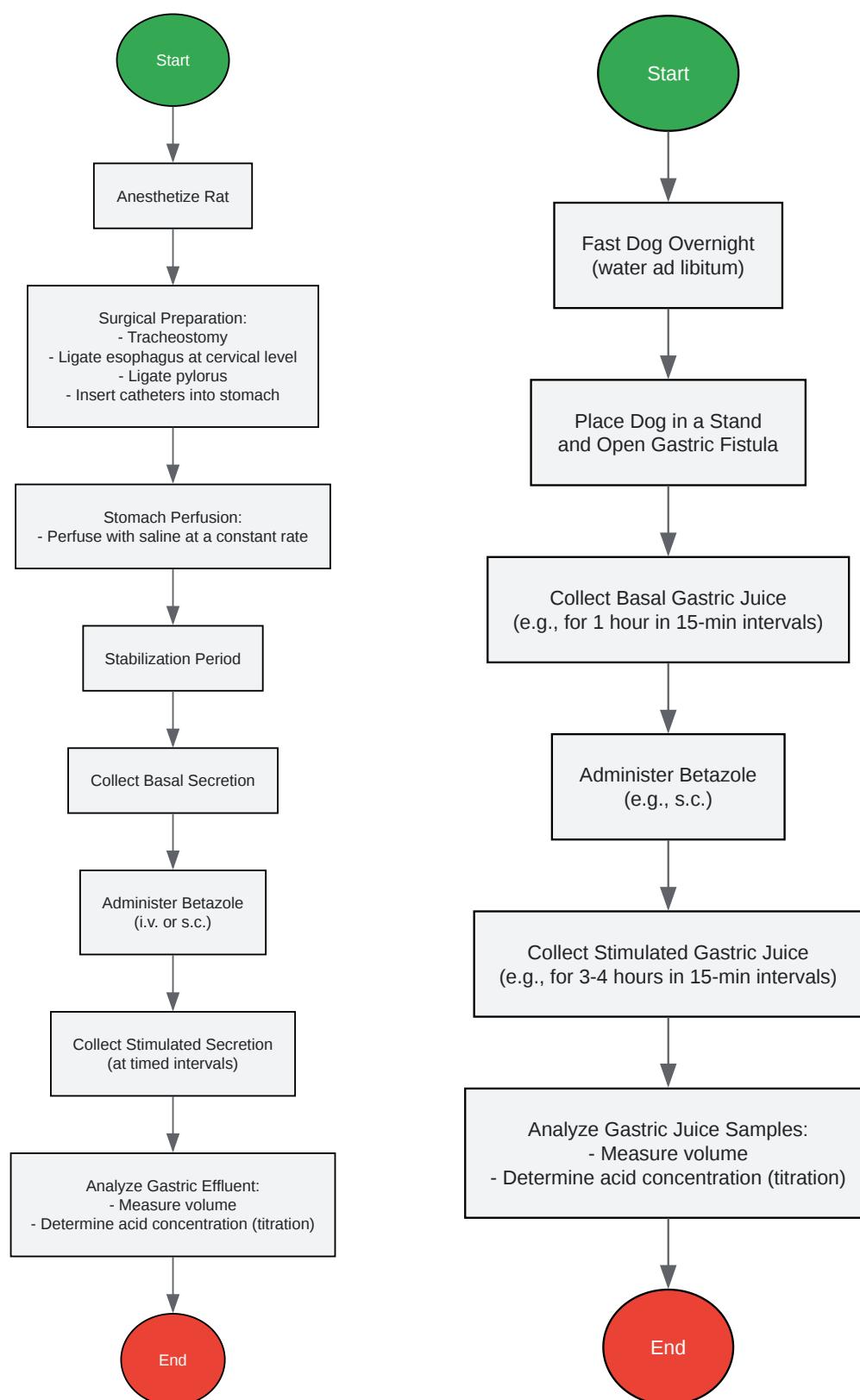
Table 2: **Betazole** Dosage and Administration in Dogs

Parameter	Value	Route of Administration	Observed Effect	Reference
Stimulatory Dose	5 mg/kg	Subcutaneous (s.c.)	Stimulation of gastric acid secretion, potentiated by prednisolone.	[3]

Signaling Pathway

Betazole exerts its physiological effects by acting as an agonist at the histamine H₂ receptor, which is predominantly found on the basolateral membrane of parietal cells in the gastric mucosa. The binding of **Betazole** to the H₂ receptor initiates a signaling cascade that results in the secretion of gastric acid.



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References

- 1. [Stimulation of the acid secretion of the stomach in rats with and without antrectomy in the perfusion test with betazole] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [Effect of the antrum and vagus nerve on the stimulation of the rat stomach by betazol in the perfusion test] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Gastric analysis with fractional test meals (ethanol, caffeine, and peptone meal), augmented histamine or pentagastrin tests, and gastric pH recording - PubMed [pubmed.ncbi.nlm.nih.gov]
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